

Application Notes: Dopamine D2 Receptor Binding Assay Using Acetophenazine

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Compound of Interest

Compound Name: Acetophenazine

Cat. No.: B1666502

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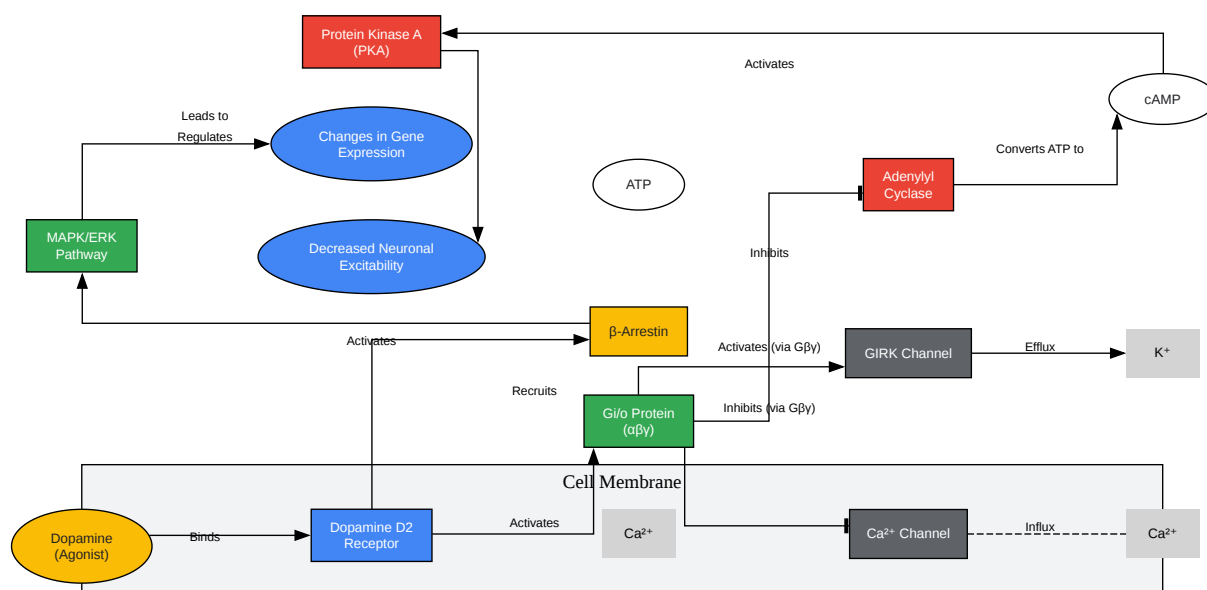
For Researchers, Scientists, and Drug Development Professionals

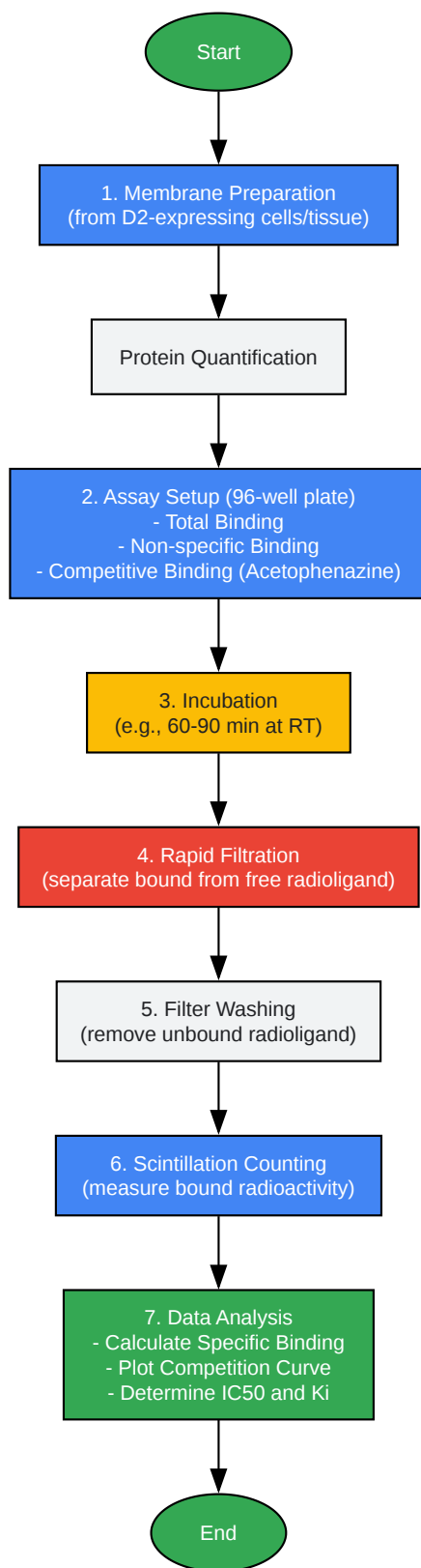
Introduction

The dopamine D2 receptor, a member of the G protein-coupled receptor (GPCR) family, is a primary target for antipsychotic drugs. Its role in modulating central nervous system functions makes it a crucial area of research for understanding and treating various neurological and psychiatric disorders. **Acetophenazine**, a typical antipsychotic of the phenothiazine class, exerts its therapeutic effects primarily through antagonism of the dopamine D2 receptor.^{[1][2][3][4][5]} This document provides detailed protocols and application notes for conducting a dopamine D2 receptor binding assay using **Acetophenazine** as a competitive ligand. Such assays are fundamental in drug discovery and neuroscience for characterizing the affinity of novel compounds for the D2 receptor.

Dopamine D2 Receptor Signaling Pathway

Dopamine D2 receptors are predominantly coupled to the Gi/o family of G proteins.^{[6][7][8]} Upon agonist binding, the receptor activates the Gi/o protein, leading to the dissociation of its α and $\beta\gamma$ subunits. The G α i/o subunit inhibits the enzyme adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.^{[4][6][9]} The G $\beta\gamma$ subunit can modulate the activity of various downstream effectors, including inwardly rectifying potassium channels (GIRKs) and voltage-gated calcium channels, leading to neuronal inhibition.^{[8][9]} Furthermore, D2 receptor activation can influence other signaling cascades, such as the MAPK/ERK pathway, often through β -arrestin mediated mechanisms.^[10]





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References

- 1. Structure of a D2 dopamine receptor-G protein complex in a lipid membrane - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ChemiSCREEN™ Membrane Preparation Recombinant Human D2 Dopamine Receptor | HTS039M [merckmillipore.com]
- 3. sigmaaldrich.cn [sigmaaldrich.cn]
- 4. epub.uni-regensburg.de [epub.uni-regensburg.de]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Dopamine receptor - Wikipedia [en.wikipedia.org]
- 7. G protein-coupled receptor kinases as regulators of dopamine receptor functions - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Gi/o protein-coupled receptors in dopamine neurons inhibit the sodium leak channel NALCN - PMC [pmc.ncbi.nlm.nih.gov]
- 9. tandfonline.com [tandfonline.com]
- 10. Frontiers | Structure-Activity Investigation of a G Protein-Biased Agonist Reveals Molecular Determinants for Biased Signaling of the D2 Dopamine Receptor [frontiersin.org]
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